

Proper Disposal of Antimony Hydroxide: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Antimony hydroxide*

Cat. No.: *B1258205*

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The safe and compliant disposal of **antimony hydroxide** is a critical aspect of laboratory safety and environmental responsibility. Antimony and its compounds are classified as hazardous, necessitating strict adherence to disposal protocols to mitigate risks to human health and the environment.^{[1][2]} This guide provides essential procedural information for researchers, scientists, and drug development professionals on the proper handling and disposal of **antimony hydroxide** waste.

Waste Identification and Classification

Antimony hydroxide, like other antimony compounds, is generally considered hazardous waste.^{[1][3][4][5]} In the European Union, antimony compounds are classified as hazardous.^[1] In the United States, antimony compounds are listed as hazardous air pollutants under the Clean Air Act, and antimony has been identified at numerous hazardous waste sites.^{[2][6]}

It is imperative to treat all antimony-containing waste as hazardous unless determined otherwise by a qualified environmental health and safety (EHS) professional. A hazardous waste determination must be conducted at the point of generation within the laboratory.^[7]

The following table summarizes key regulatory classifications for antimony compounds, which are relevant to the disposal of **antimony hydroxide**.

Regulation/Directive	Classification/Limit	Region/Authority
Council Directive 91/689/EEC	Antimony and its compounds are classified as hazardous waste.	European Union
Decision 2000/532/EC	Antimony trioxide is classified as a "heavy metal" in the classification of hazardous waste.	European Union
California Proposition 65	Diantimony trioxide is listed as causing cancer.	California, USA
Clean Air Act, Section 112	Antimony is listed as one of 188 hazardous air pollutants (HAPs).	United States (EPA)

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of **antimony hydroxide** from a laboratory setting.

1. **Waste Minimization:** Before beginning any experiment, consider strategies to minimize the generation of **antimony hydroxide** waste. This can include ordering the smallest necessary quantity of starting materials and designing experiments to use chemicals more efficiently.^[7]
2. **Personal Protective Equipment (PPE):** Prior to handling **antimony hydroxide** waste, ensure you are wearing appropriate PPE, including:
 - Safety goggles or glasses
 - Chemical-resistant gloves
 - A laboratory coat
3. **Waste Collection:**

- Solid Waste: Collect solid **antimony hydroxide** waste, including contaminated materials like paper towels, gloves, and weigh boats, in a designated, leak-proof container.
- Aqueous Solutions: Collect aqueous solutions containing **antimony hydroxide** in a separate, clearly labeled, and leak-proof container. Do not dispose of antimony-containing solutions down the drain.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[8\]](#)

4. Waste Container and Labeling:

- Use a container compatible with **antimony hydroxide**. The original chemical container is often a good choice.[\[8\]](#) The container must be in good condition, with no cracks or leaks, and must have a secure lid.[\[8\]](#)[\[9\]](#)
- Label the waste container clearly with the words "Hazardous Waste," the full chemical name "**Antimony Hydroxide**," and a description of the contents (e.g., "Solid," "Aqueous Solution"). Include the date the waste was first added to the container.[\[9\]](#)

5. Waste Storage:

- Store the hazardous waste container in a designated satellite accumulation area (SAA) within the laboratory.[\[7\]](#)
- Ensure the container is kept closed except when adding waste.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Store the **antimony hydroxide** waste away from incompatible materials, such as strong acids and oxidizers, which can produce violent reactions.[\[10\]](#)

6. Disposal Request:

- Once the waste container is full or has reached the laboratory's accumulation time limit (e.g., 9 months), submit a request for pickup to your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.[\[7\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Do not attempt to treat or dispose of the waste yourself.

7. Spill Cleanup:

- In the event of a small spill, absorb the material with an inert absorbent material (e.g., vermiculite, sand).
- Collect the contaminated absorbent material and place it in the designated hazardous waste container.
- All materials used for spill cleanup must be treated as hazardous waste.[8][9]
- For larger spills, evacuate the area and contact your institution's EHS department immediately.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **antimony hydroxide** waste in a laboratory setting.

Caption: Workflow for the safe disposal of **antimony hydroxide** waste.

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